

# physical and chemical properties of Acifluorfen sodium

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## Compound of Interest

Compound Name: Acifluorfen

Cat. No.: B165780

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## Acifluorfen Sodium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Acifluorfen** sodium. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodological insights. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols are provided for key physicochemical parameters. Furthermore, this guide includes visualizations of the synthesis pathway and mechanism of action to facilitate a deeper understanding of this compound.

## Chemical Identity and Structure

**Acifluorfen** sodium is the sodium salt of **Acifluorfen**, a diphenyl ether herbicide.

- IUPAC Name: sodium 5-[2-chloro-4-(trifluoromethyl)phenoxy]-2-nitrobenzoate[1]
- CAS Number: 62476-59-9[2]
- Molecular Formula:  $C_{14}H_6ClF_3NNaO_5$ [1][3]
- Molecular Weight: 383.64 g/mol [1][3]

- Chemical Class: Diphenolic ether[2]

## Physical and Chemical Properties

The physical and chemical properties of **Acifluorfen** sodium are summarized in the tables below. These properties are crucial for understanding its environmental fate, behavior, and formulation development.

**Table 1: Physical Properties of Acifluorfen Sodium**

Property	Value	Temperature (°C)	Reference(s)
Physical State	White powder or brown crystalline powder	25	[1][2][4]
Melting Point	124-125 °C (255-257 °F)	[1][4][5]	
Boiling Point	>100 °C (for a 47% aqueous solution)	[1]	
Density	1.26 g/cm <sup>3</sup> (for a 47% aqueous solution)	23	[1]
Vapor Pressure	0.01 mPa	20	[6]
pH	8 to 9	[1]	

**Table 2: Chemical Properties of Acifluorfen Sodium**

Property	Value	Temperature (°C)	Reference(s)
Water Solubility	>250,000 mg/L	25	[2]
Solubility in Organic Solvents	Very soluble in acetone and ethanol; slightly soluble in xylene.	25	[2]
Octanol-Water Partition Coefficient (log P)	1.2	20	[6]
Dissociation Constant (pKa)	3.86	[7]	
Stability	Stable in acidic and alkaline media (pH 3 to 9).	40	[1]
Decomposition Temperature	Decomposes at 235 °C.	[1]	

## Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Acifluorfen** sodium is guided by standardized international protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different laboratories.

### Water Solubility (OECD Guideline 105)

The water solubility of **Acifluorfen** sodium, being well above  $10^{-2}$  g/L, is typically determined using the Flask Method.

- Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. After equilibration, the concentration of the substance in the aqueous phase is determined by a suitable analytical method.
- Apparatus:

- Constant temperature bath with temperature control to  $\pm 0.5$  °C.
- Flasks of suitable size with airtight stoppers.
- A device for agitation (e.g., magnetic stirrer or shaker).
- Centrifuge (if necessary for phase separation).
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC).
- Procedure:
  - An excess amount of **Acifluorfen** sodium is added to a flask containing purified water.
  - The flask is tightly stoppered and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (preliminary tests can determine this time, often 24-48 hours).
  - After equilibration, the mixture is allowed to stand to let solids settle. If necessary, centrifugation is used to separate the solid and liquid phases.
  - A sample of the clear aqueous solution is carefully withdrawn.
  - The concentration of **Acifluorfen** sodium in the sample is determined using a validated analytical method.
  - The procedure is repeated to ensure the equilibrium has been reached and the results are consistent.

## Melting Point (OECD Guideline 102)

For a crystalline solid like **Acifluorfen** sodium, several methods can be employed to determine the melting point. The capillary tube method is a common and reliable technique.

- Principle: A small amount of the powdered substance is packed into a capillary tube and heated in a controlled manner. The temperature range over which the substance melts is observed.

- Apparatus:
  - Melting point apparatus with a heating block or liquid bath.
  - Capillary tubes (thin-walled, sealed at one end).
  - A calibrated thermometer or other temperature measuring device.
- Procedure:
  - A small amount of finely powdered, dry **Acifluorfen** sodium is packed into a capillary tube to a height of 2-4 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded. This range is the melting point. Other applicable methods include Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA), which can provide more precise data on the phase transition.

## Vapor Pressure (OECD Guideline 104)

Given the low vapor pressure of **Acifluorfen** sodium, methods suitable for non-volatile substances are required. The gas saturation method is appropriate.

- Principle: A stream of inert gas is passed through or over the substance at a known flow rate, slow enough to ensure saturation of the gas with the substance's vapor. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.
- Apparatus:
  - A system for controlling and measuring the flow of an inert gas (e.g., nitrogen).
  - A thermostatically controlled chamber to house the sample.

- A trap or analytical system to quantify the amount of the substance in the gas stream (e.g., cold trap followed by analysis, or direct analysis).
- Procedure:
  - A known amount of **Acifluorfen** sodium is placed in the thermostatically controlled chamber.
  - A slow, measured stream of inert gas is passed over the sample for a known period.
  - The vapor of **Acifluorfen** sodium carried by the gas is collected in a trap (e.g., a cold trap or a sorbent tube).
  - The amount of **Acifluorfen** sodium in the trap is quantified using a suitable analytical technique.
  - The vapor pressure is calculated based on the amount of substance collected, the volume of gas passed, and the temperature.

## Partition Coefficient (n-Octanol/Water) (OECD Guideline 107)

The octanol-water partition coefficient ( $P_{ow}$ ) is a key parameter for predicting the environmental distribution and bioaccumulation potential of a substance. For a compound with a log  $P_{ow}$  of 1.2 like **Acifluorfen** sodium, the Shake Flask Method is suitable.

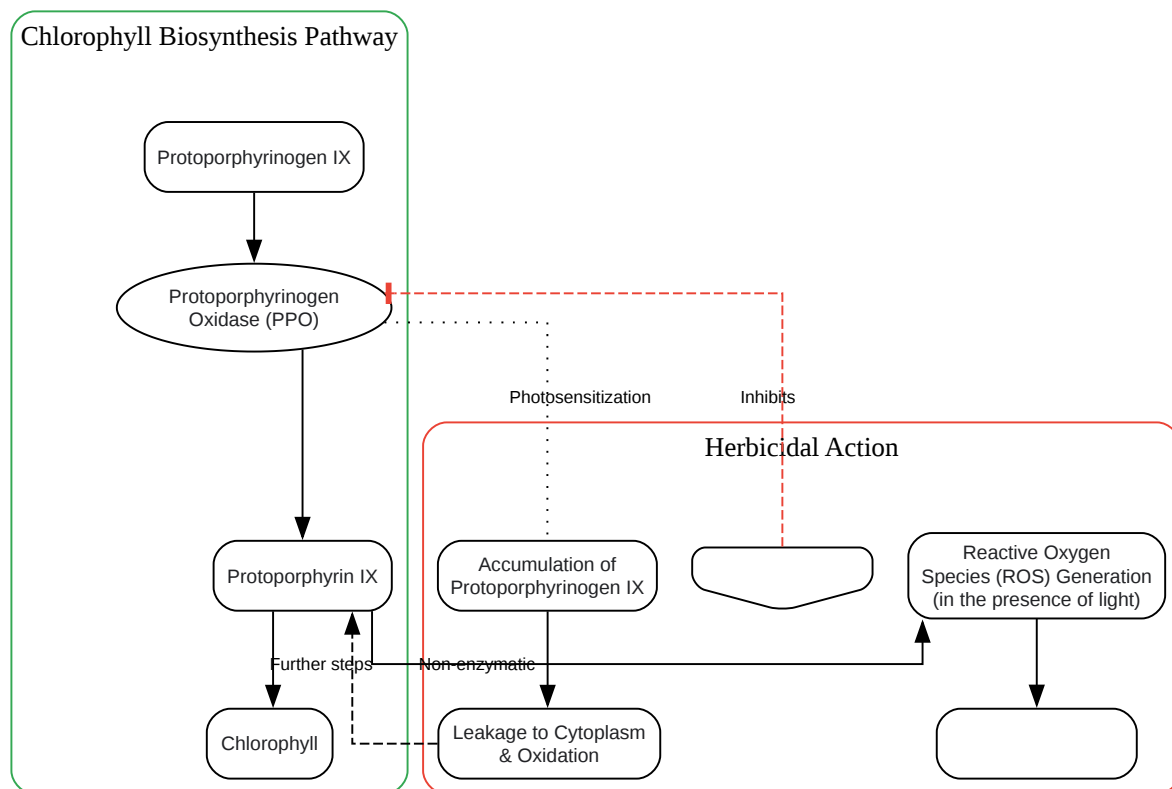
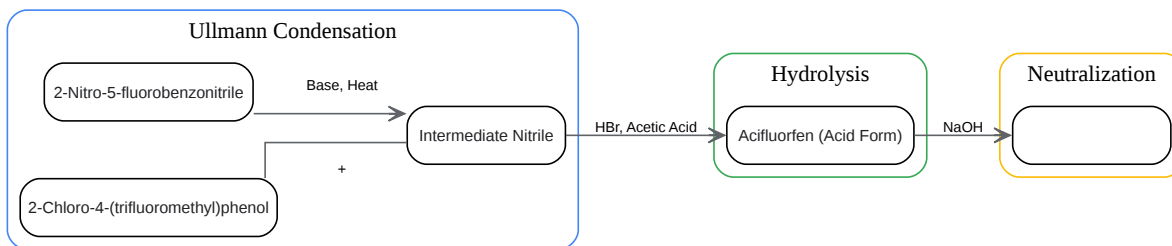
- Principle: The test substance is dissolved in a two-phase system of n-octanol and water. The system is shaken to allow the substance to partition between the two phases until equilibrium is reached. The concentration of the substance in both phases is then measured.
- Apparatus:
  - Centrifuge tubes or separatory funnels with stoppers.
  - A mechanical shaker.
  - A centrifuge.

- Analytical equipment for concentration determination (e.g., HPLC, UV-Vis spectroscopy).
- Procedure:
  - n-Octanol and water are mutually saturated before use.
  - A stock solution of **Acifluorfen** sodium is prepared in either n-octanol or water.
  - Known volumes of the stock solution, n-octanol, and water are added to a centrifuge tube or separatory funnel.
  - The vessel is sealed and shaken at a constant temperature until equilibrium is achieved (typically for several hours).
  - The mixture is then centrifuged to ensure complete separation of the two phases.
  - Aliquots are taken from both the n-octanol and water phases.
  - The concentration of **Acifluorfen** sodium in each phase is determined analytically.
  - The partition coefficient ( $P_{ow}$ ) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is usually expressed as its base-10 logarithm ( $\log P_{ow}$ ).

## Synthesis and Mechanism of Action

### Synthesis of Acifluorfen Sodium

The commercial synthesis of **Acifluorfen** typically involves an Ullmann condensation followed by hydrolysis and neutralization. The key steps are outlined below.



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- To cite this document: BenchChem. [physical and chemical properties of Acifluorfen sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165780#physical-and-chemical-properties-of-acifluorfen-sodium]

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